

# GHS Hazard Classification of 2-Bromo-6-fluorotoluene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-6-fluorotoluene

Cat. No.: B073676

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2-Bromo-6-fluorotoluene** (CAS No. 1422-54-4). This document is intended to support researchers, scientists, and drug development professionals in the safe handling, use, and management of this compound. The information presented is collated from publicly available Safety Data Sheets (SDS) and outlines the known hazards, their classifications, and the standardized experimental protocols used to determine these classifications.

## GHS Hazard Classification Summary

**2-Bromo-6-fluorotoluene** is classified under multiple hazard categories according to the GHS. The signal word associated with this chemical is "Warning".[\[1\]](#)[\[2\]](#) The following pictograms are used to communicate its hazards:

- GHS07 (Exclamation Mark): Represents hazards such as acute toxicity (harmful), skin irritation or rash, serious eye irritation, and respiratory irritation.[\[1\]](#)
- GHS09 (Environment): Indicates that the substance is hazardous to the aquatic environment.[\[1\]](#)

The detailed GHS hazard classifications and corresponding statements are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2] [3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2][3][4]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects.[1]
Flammable Liquids	Category 4	H227: Combustible liquid.[2][4] [5]

## Physicochemical and Toxicological Data

While specific experimental quantitative data such as LD50 or EC50 values for **2-Bromo-6-fluorotoluene** are not consistently available in the public domain, some classifications may be derived from Quantitative Structure-Activity Relationship (QSAR) models.[1] The available physical and chemical properties are presented below.

Property	Value
Molecular Formula	C7H6BrF
Molecular Weight	189.02 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	180 °C / 356 °F[4]
Flash Point	76 °C / 168.8 °F[4]
Specific Gravity	1.53 g/cm <sup>3</sup> [4]

# Experimental Protocols for GHS Classification

The GHS classifications are based on standardized experimental procedures, often following guidelines set by the Organisation for Economic Co-operation and Development (OECD). The likely methodologies for determining the key health and environmental hazards of **2-Bromo-6-fluorotoluene** are detailed below.

## Acute Oral Toxicity (OECD Guideline 420, 423, or 425)

The "Harmful if swallowed" classification (Acute Toxicity, Oral, Category 4) is determined by assessing the lethal dose 50 (LD50), which is the statistically estimated dose of a substance expected to cause death in 50% of a test animal population.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Methodology:

- Test Species: Typically, the rat is the preferred species.
- Administration: The test substance is administered orally in a single dose.
- Dosage: A stepwise procedure is used with a limited number of animals at each step. Common methods include the Fixed-Dose Procedure (OECD 420), the Acute Toxic Class Method (OECD 423), and the Up-and-Down Procedure (OECD 425).
- Observation Period: Animals are observed for a period of 14 days for signs of toxicity and mortality.
- Endpoint: The LD50 value is calculated. For Category 4, the LD50 is between 300 and 2000 mg/kg body weight.

## Skin Irritation (OECD Guideline 404)

The "Causes skin irritation" classification (Skin Corrosion/Irritation, Category 2) is based on the substance's ability to cause reversible inflammatory changes to the skin.[\[3\]](#)[\[5\]](#)[\[9\]](#)

Methodology:

- Test Species: The albino rabbit is the recommended species.

- Application: A small amount of the substance (0.5 mL for liquids) is applied to a shaved patch of skin.
- Exposure: The substance is held in contact with the skin under a semi-occlusive dressing for 4 hours.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the reactions is scored. A mean score of  $\geq 2.3$  and  $\leq 4.0$  for erythema or edema across the test animals typically results in a Category 2 classification.

## Eye Irritation (OECD Guideline 405)

The "Causes serious eye irritation" classification (Serious Eye Damage/Eye Irritation, Category 2) is determined by the substance's potential to cause changes in the eye that are fully reversible within 21 days.[\[2\]](#)[\[4\]](#)[\[10\]](#)

Methodology:

- Test Species: The albino rabbit is the preferred species.
- Application: A single dose of the substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for effects on the cornea, iris, and conjunctiva.
- Scoring: Lesions are scored based on their severity. A substance is classified as a Category 2 irritant if it produces a positive response in at least 2 of 3 tested animals, with mean scores of  $\geq 2.5$  for corneal opacity,  $\geq 1$  for iritis, or  $\geq 2$  for conjunctival redness or chemosis.

## Hazardous to the Aquatic Environment (OECD Guideline 202 or 203)

The classification "Toxic to aquatic life with long lasting effects" (Hazardous to the Aquatic Environment, Long-term Hazard, Category 2) is based on the substance's acute and/or chronic

toxicity to aquatic organisms, as well as its potential for bioaccumulation and degradation.

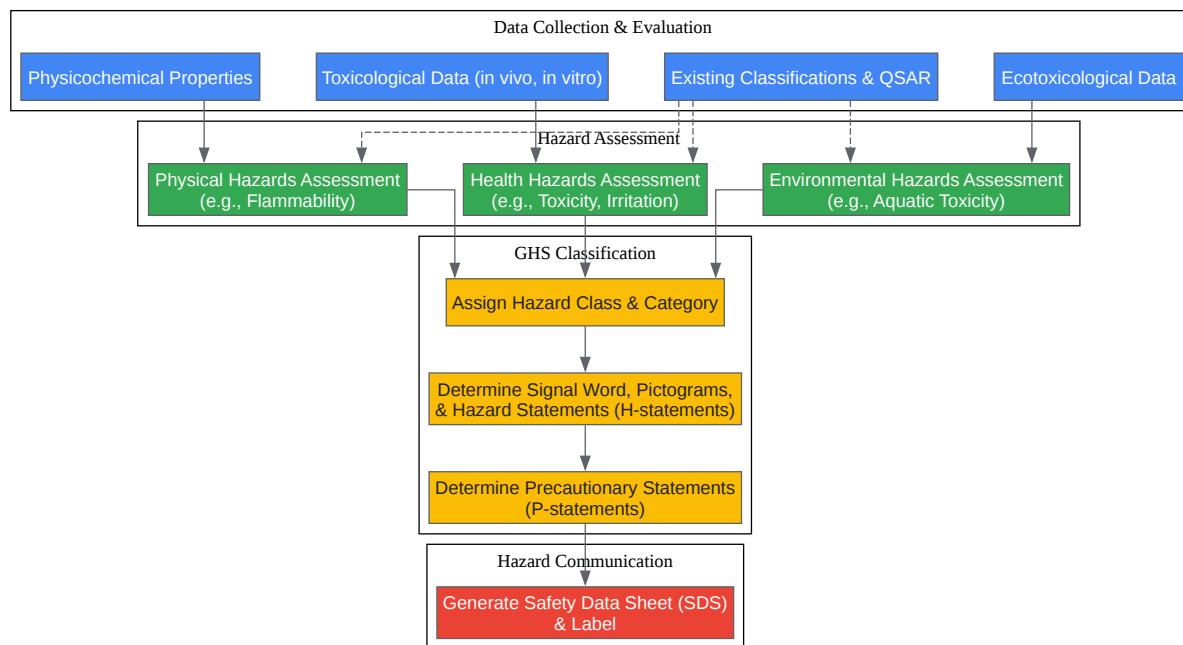
#### Methodology:

- **Test Species:** Standard test species include fish (e.g., *Pimephales promelas*, OECD 203), aquatic invertebrates (e.g., *Daphnia magna*, OECD 202), and algae (e.g., *Selenastrum capricornutum*).
- **Exposure:** Organisms are exposed to a range of concentrations of the test substance in a controlled environment.
- **Endpoint:** For acute toxicity, the EC50 (in invertebrates and algae) or LC50 (in fish) is determined over a short period (e.g., 48 or 96 hours). For Category 2, the acute toxicity is between 1 and 10 mg/L.
- **Long-term Hazard:** This classification also considers the substance's persistence and bioaccumulation potential. If the substance is not rapidly degradable or has a high potential to bioaccumulate, the classification is more severe.

## Visualizations

### GHS Classification Workflow

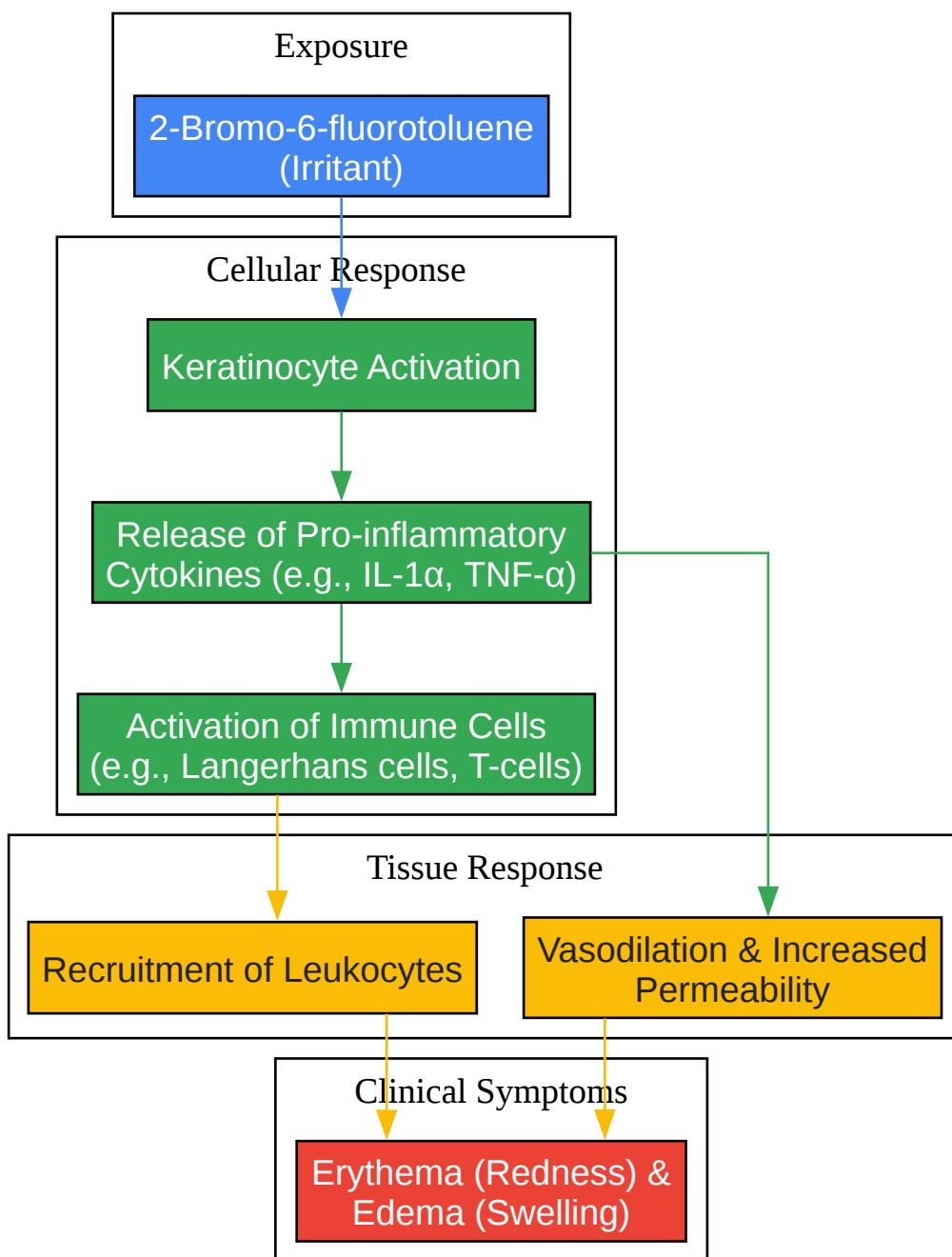
The following diagram illustrates the logical workflow for the GHS classification of a chemical substance like **2-Bromo-6-fluorotoluene**, starting from data collection to the assignment of hazard statements.

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Caption: GHS classification workflow for a chemical substance.

## Signaling Pathway for Skin Irritation

The following diagram illustrates a simplified signaling pathway that can be initiated by a skin irritant, leading to an inflammatory response.



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Caption: Simplified signaling pathway for skin irritation.

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